

# Application Notes: Protocol for Dyeing Cotton with Reactive Orange 4

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## Compound of Interest

**Compound Name:** *trisodium;2-[[6-[(4,6-dichloro-1,3,5-triazin-2-yl)-methylamino]-1-hydroxy-3-sulfonatophthalen-2-yl]diazenyl]naphthalene-1,5-disulfonate*

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## Introduction

Reactive dyes are a class of colored organic compounds that form a covalent bond with the substrate being dyed. C.I. Reactive Orange 4, a dichlorotriazine dye also known as Procion Yellow MX-3R, is widely utilized for dyeing cellulosic fibers such as cotton due to its ability to form a strong, permanent bond, resulting in excellent wash fastness.[1][2] The dyeing process involves three main stages: exhaustion of the dye onto the fiber in the presence of an electrolyte, fixation of the dye to the fiber under alkaline conditions, and a subsequent wash-off to remove any unfixed or hydrolyzed dye.[3][4] This document provides a detailed protocol for the dyeing of cotton fabric with Reactive Orange 4, intended for use by researchers and scientists in a laboratory setting.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for dyeing cotton with C.I. Reactive Orange 4 to achieve a medium shade with good color fastness.

Parameter	Value	Unit	Notes
Dye Concentration	1-2	% owf	For a medium shade. <a href="#">[3]</a>
Liquor Ratio	1:20	-	Ratio of the weight of the dyeing liquor to the weight of the fabric. <a href="#">[5]</a>
Salt (NaCl)	60	g/L	Acts as an exhausting agent. <a href="#">[3]</a>
Alkali (Soda Ash, Na <sub>2</sub> CO <sub>3</sub> )	15	g/L	Acts as a fixing agent. <a href="#">[3]</a>
Exhaustion Temperature	80-85	°C	Optimal temperature for dye uptake. <a href="#">[3]</a>
Fixation Temperature	80-85	°C	Temperature for the chemical reaction between dye and fiber. <a href="#">[3]</a>
Exhaustion Time	30-45	minutes	Time for the dye to migrate from the dyebath to the fiber.
Fixation Time	30-60	minutes	Time required for the covalent bond formation. <a href="#">[3]</a>
pH of Dyebath (Fixation)	10.5 - 11	-	Maintained by the addition of soda ash.
Wash Fastness (Color Change)	4-5	Grade	On a scale of 1-5, with 5 being excellent. <a href="#">[6]</a>
Rubbing Fastness (Dry)	4	Grade	On a scale of 1-5. <a href="#">[6]</a>

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Rubbing Fastness (Wet)	3	Grade	On a scale of 1-5.[6]
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## Experimental Protocol

This protocol details the step-by-step procedure for dyeing a 10-gram sample of pre-scoured and bleached cotton fabric.

### 3.1. Materials and Reagents:

- Pre-scoured and bleached 100% cotton fabric
- C.I. Reactive Orange 4 dye powder
- Sodium Chloride (NaCl)
- Sodium Carbonate (Soda Ash,  $\text{Na}_2\text{CO}_3$ )
- Non-ionic soaping agent
- Distilled water
- Laboratory dyeing machine or water bath with stirrer
- Beakers, graduated cylinders, and a balance
- pH meter or pH indicator strips

### 3.2. Dyeing Procedure:

- Preparation of the Dyebath:
  - Set the liquor ratio to 1:20. For a 10g fabric sample, the total volume of the dyebath will be 200 mL.
  - In a beaker, dissolve the required amount of Reactive Orange 4 dye powder (e.g., 0.2g for a 2% shade) in a small amount of cold water to make a paste, then add hot water (around 80°C) to fully dissolve the dye.[3]

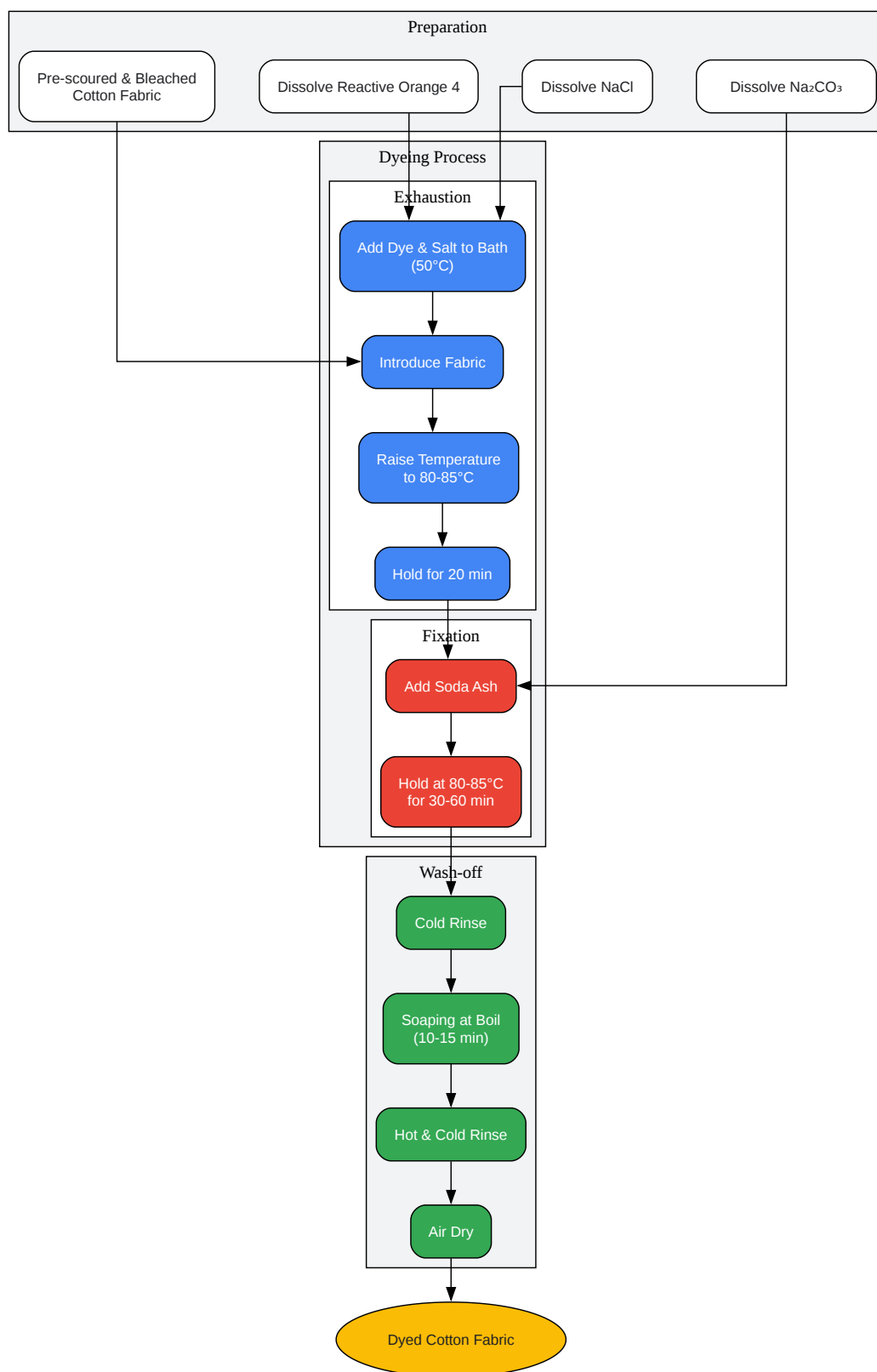
- In a separate beaker, dissolve the required amount of sodium chloride (12g for a 60 g/L concentration in 200 mL) in distilled water.
- In another beaker, dissolve the required amount of soda ash (3g for a 15 g/L concentration in 200 mL) in distilled water.
- Exhaustion Phase:
  - Set the dyebath in the dyeing machine or water bath to 50°C.
  - Add the dissolved dye solution and the dissolved sodium chloride to the dyebath. Ensure the pH is just below 7.
  - Introduce the wetted cotton fabric into the dyebath.
  - Run the machine or stir the bath for 10 minutes.
  - Gradually raise the temperature to 80-85°C over a period of 30 minutes.[\[3\]](#)
  - Continue the dyeing process at this temperature for another 20 minutes to allow for dye exhaustion.
- Fixation Phase:
  - After the exhaustion phase, add the dissolved soda ash solution to the dyebath over a period of 10 minutes. This will raise the pH to approximately 10.5-11, initiating the fixation process.
  - Continue the dyeing at 80-85°C for a further 30 to 60 minutes, depending on the desired shade depth.[\[3\]](#)

### 3.3. Wash-off Procedure:

- After dyeing, drain the dyebath and rinse the fabric thoroughly with cold running water until the water runs clear.
- Prepare a soaping bath containing a non-ionic soaping agent (e.g., 2 g/L) at a liquor ratio of 1:20.

- Treat the dyed fabric in the soaping bath at a boil (95-100°C) for 10-15 minutes to remove any unfixed or hydrolyzed dye.
- Rinse the fabric again with hot water, followed by a final cold water rinse.
- Squeeze the excess water from the fabric and allow it to air dry.

## Experimental Workflow Diagram

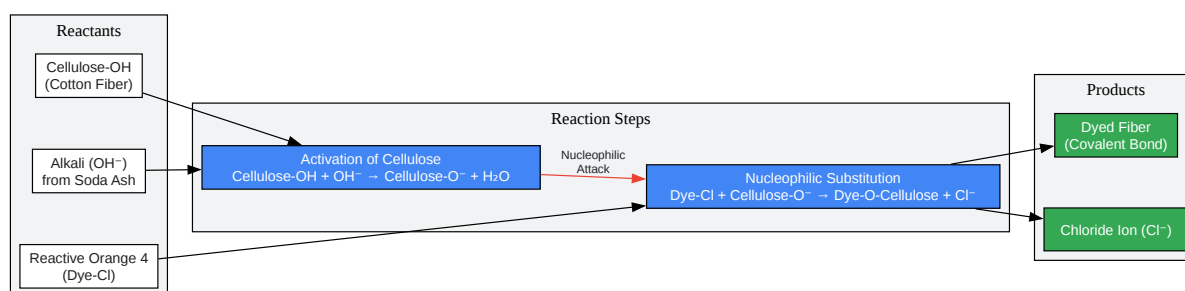


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Caption: Workflow for dyeing cotton with Reactive Orange 4.

## Signaling Pathway Diagram

The chemical reaction between Reactive Orange 4 (a dichlorotriazine dye) and the hydroxyl groups of cellulose in cotton under alkaline conditions can be represented as a signaling pathway.



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Caption: Covalent bond formation between Reactive Orange 4 and cotton.

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